

Personal protective equipment for handling D-Glucose-d1-3

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Compound of Interest

Compound Name: D-Glucose-d1-3

Cat. No.: B1146262

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Essential Safety and Handling Guide for D-Glucose-d1-3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Glucose-d1-3**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of experimental outcomes. While D-Glucose and its isotopically labeled analogues are generally not classified as hazardous substances, following standard laboratory safety protocols is paramount.^{[1][2]}

Personal Protective Equipment (PPE)

Standard laboratory best practices necessitate the use of personal protective equipment to prevent contamination and ensure personal safety.^[3] The following table summarizes the recommended PPE for handling **D-Glucose-d1-3**.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses	ANSI Z87.1 compliant, with side shields	Protects eyes from airborne particles during handling.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended	Prevents direct skin contact and potential contamination of the sample.
Body Protection	Laboratory Coat	Full-length	Shields skin and personal clothing from accidental spills.
Foot Protection	Closed-Toe Shoes	Substantial shoes that cover the entire foot	Protects feet from spills and falling objects.
Respiratory	Dust Mask	Recommended when handling large quantities	Prevents inhalation of dust, which can be a respiratory irritant.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **D-Glucose-d1-3** from receipt to its use in experimental settings.

1. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. Avoid exposure to moisture and direct sunlight. Recommended storage temperatures are typically between 15-25°C.

2. Preparation and Handling:

- **Work Area:** Conduct all handling and preparation in a designated clean area, away from potential contaminants.
- **Equipment:** Use clean spatulas, weighing paper, and glassware to prevent cross-contamination.
- **Weighing:** When weighing the compound, minimize the creation of dust. For larger quantities, consider weighing in a fume hood or using a balance with a draft shield.
- **Dissolving:** **D-Glucose-d1-3** is soluble in water. When preparing solutions, add the solid to the solvent slowly while stirring to ensure it dissolves completely.

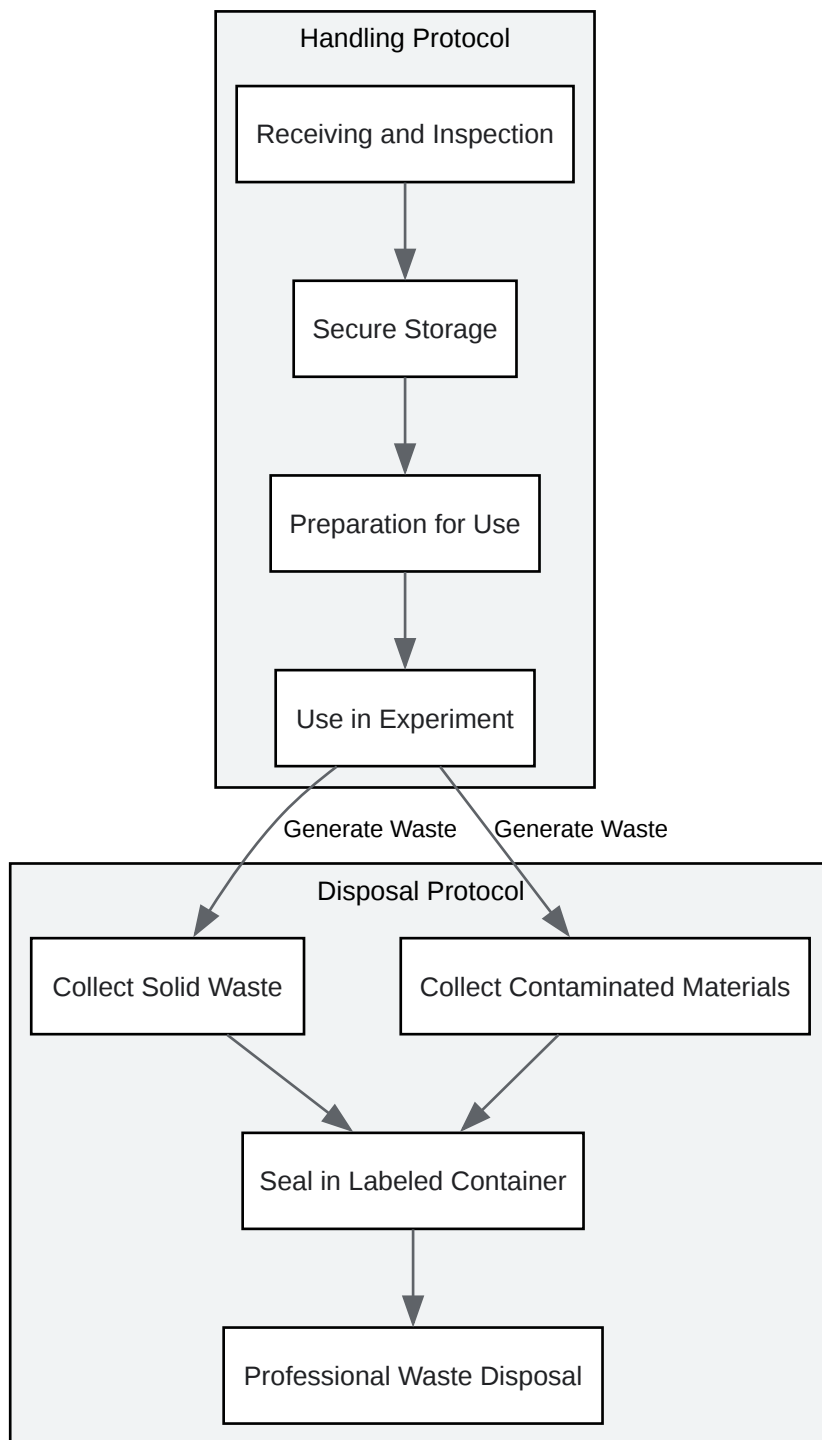
Disposal Plan

While **D-Glucose-d1-3** is not classified as a hazardous substance, it should be disposed of as chemical waste to prevent environmental contamination.

- **Solid Waste:** Place unused or waste **D-Glucose-d1-3** in a clearly labeled, sealed container for chemical waste.
- **Contaminated Materials:** Any materials that come into contact with the compound, such as gloves, weighing paper, or pipette tips, should be disposed of in the appropriate laboratory waste stream.
- **Waste Collection:** Engage a licensed professional waste disposal service for the final disposal of the chemical waste.

Workflow for Handling and Disposal of D-Glucose-d1-3

Workflow for Handling and Disposal of D-Glucose-d1-3

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References

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